

Safety data sheet and handling of Biotin-DADOO TFA

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Compound of Interest

Compound Name: Biotin-DADOO TFA

Cat. No.: B3340040

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In-Depth Technical Guide: Biotin-DADOO TFA

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Biotin-DADOO TFA**, a versatile biotinylating reagent. It covers essential safety and handling information, physicochemical properties, and detailed experimental applications to support its effective and safe use in research and development.

Introduction

Biotin-DADOO TFA (Trifluoroacetic acid) is a chemical reagent used to attach a biotin label to other molecules, a process known as biotinylation.^{[1][2]} This technique is widely employed in various life science research applications, including immunoassays, protein-protein interaction studies, and affinity chromatography. The DADOO (diaminodioxaoctane) linker arm provides spacing to minimize steric hindrance when the biotinylated molecule interacts with avidin or streptavidin.

Safety Data and Handling

While a comprehensive safety profile for **Biotin-DADOO TFA** is not fully established, the available data from safety data sheets (SDS) and related compounds indicate the need for careful handling.

Hazard Identification

- The GHS hazard classification for **Biotin-DADOO TFA** is largely unavailable. However, as with any chemical reagent, it should be handled with care, assuming potential for skin and eye irritation.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Handling and Storage

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid formation of dust and aerosols.
- Storage: Store in a tightly sealed container in a cool, dry place. The recommended storage temperature is typically -20°C.[\[3\]](#)[\[4\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear protective gloves and a lab coat.

- Respiratory Protection: Use a NIOSH-approved respirator if ventilation is inadequate.

Physicochemical Properties

The following table summarizes the known physical and chemical properties of Biotin-DADOO and its TFA salt.

Property	Value	Reference
CAS Number	194920-57-5 (TFA salt); 138529-46-1 (base)	[3][5]
Molecular Formula	C18H31F3N4O6S (TFA salt); C16H30N4O4S (base)	[3][5]
Molecular Weight	488.52 g/mol (TFA salt); 374.51 g/mol (base)	[3][5]
Purity	≥98%	[5]
Topological Polar Surface Area	114.71 Å ²	[5]
Hydrogen Bond Donors	4	[5]
Hydrogen Bond Acceptors	6	[5]
Rotatable Bonds	13	[5]
LogP	-0.1797	[5]

Experimental Protocols and Applications

Biotin-DADOO TFA is a valuable tool for a variety of biochemical applications. Below are detailed protocols for its use in synthesizing biotin-estradiol conjugates and a general workflow for its application in Enzyme-Linked Immunosorbent Assays (ELISA).

Synthesis of a Biotin-Estradiol Conjugate

This protocol is adapted from the synthesis of a similar biotin-estradiol conjugate for use in immunoassays.[6][7][8]

Objective: To covalently link Biotin-DADOO to estradiol for use as a tracer in competitive immunoassays.

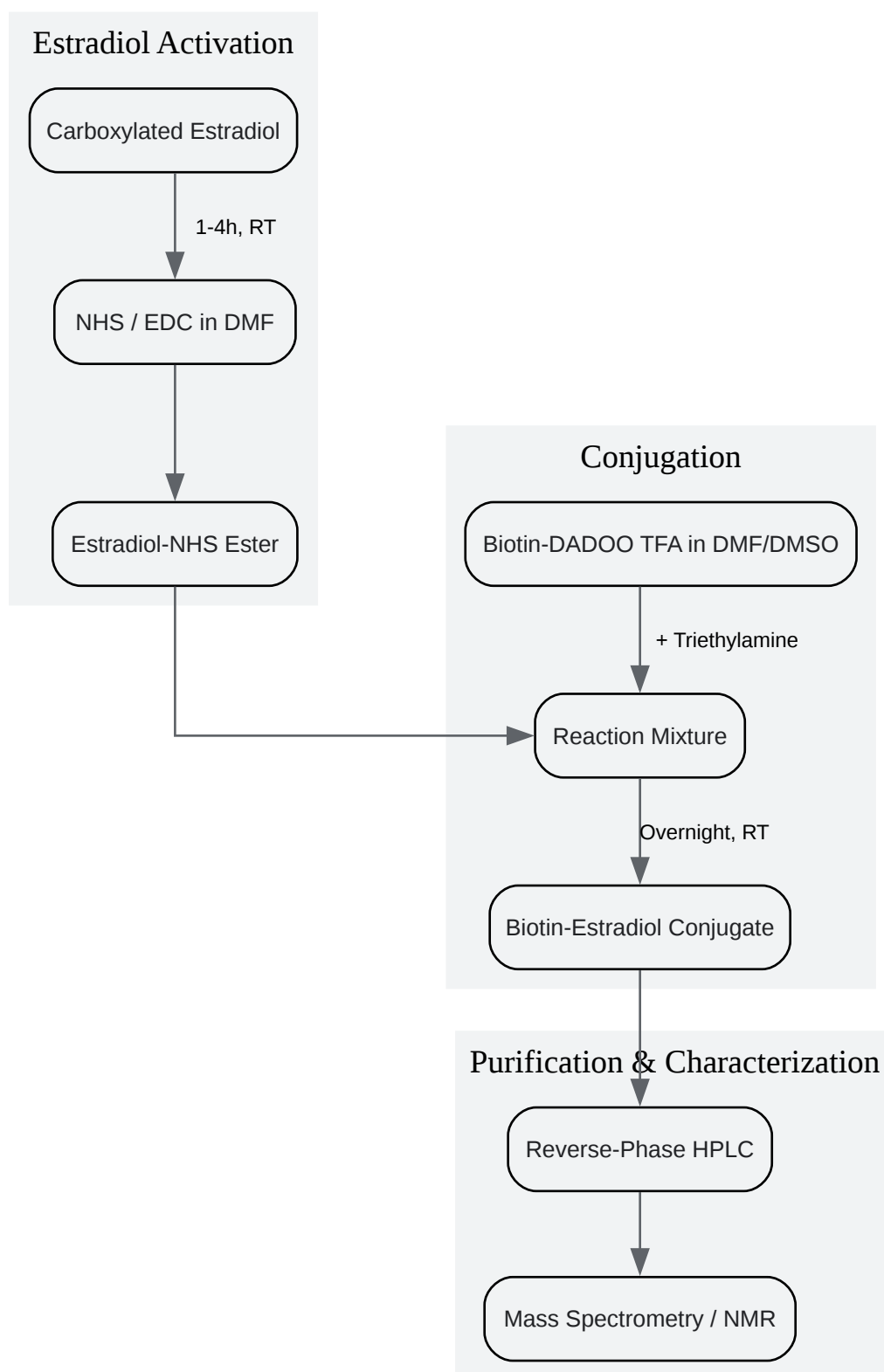
Materials:

- **Biotin-DADOO TFA**
- Estradiol derivative with a reactive group (e.g., a carboxyl or amino group)
- Coupling agents (e.g., EDC/NHS for carboxyl groups)
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Reaction buffer (e.g., Phosphate Buffered Saline, pH 7.4)
- Purification system (e.g., High-Performance Liquid Chromatography - HPLC)

Procedure:

- Activation of Estradiol (if carboxylated):
 - Dissolve the carboxylated estradiol derivative in anhydrous DMF.
 - Add N-hydroxysuccinimide (NHS) and 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in a molar excess.
 - Stir the reaction at room temperature for 1-4 hours to form the NHS-ester.
- Conjugation Reaction:
 - Dissolve **Biotin-DADOO TFA** in DMF or DMSO.
 - Add the activated estradiol-NHS ester solution to the Biotin-DADOO solution.
 - Add a tertiary amine base (e.g., triethylamine) to neutralize the TFA salt and facilitate the reaction.
 - Stir the reaction mixture at room temperature overnight.

- Purification:
 - Purify the resulting biotin-estradiol conjugate using reverse-phase HPLC.
 - Monitor the elution profile with a UV detector.
 - Collect the fractions corresponding to the conjugate.
- Characterization:
 - Confirm the identity and purity of the conjugate using mass spectrometry and NMR spectroscopy.



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Caption: Workflow for the synthesis of a Biotin-Estradiol conjugate.

Application in Sandwich ELISA

Biotinylated detection antibodies are commonly used in sandwich ELISAs to enhance signal amplification through the high-affinity interaction with streptavidin-enzyme conjugates.

Principle: An antigen is captured between two layers of antibodies (capture and detection). The detection antibody is biotinylated, which then binds to a streptavidin-horseradish peroxidase (HRP) conjugate. The addition of a substrate results in a measurable color change.

General Workflow:

- **Coating:** A 96-well plate is coated with a capture antibody specific for the target antigen.
- **Blocking:** Non-specific binding sites on the plate are blocked with a blocking buffer (e.g., BSA in PBS).
- **Sample Incubation:** The sample containing the antigen is added to the wells.
- **Detection Antibody Incubation:** A biotinylated detection antibody (e.g., using **Biotin-DADOO TFA** for biotinylation) specific to a different epitope on the antigen is added.
- **Streptavidin-HRP Incubation:** A streptavidin-HRP conjugate is added, which binds to the biotin on the detection antibody.
- **Substrate Addition:** A chromogenic substrate for HRP (e.g., TMB) is added.
- **Signal Detection:** The reaction is stopped, and the absorbance is measured, which is proportional to the amount of antigen present.^{[9][10][11]}

Sandwich ELISA Workflow

1. Coat plate with capture antibody
- ↓
2. Block non-specific sites
- ↓
3. Add sample (containing antigen)
- ↓
4. Add biotinylated detection antibody
- ↓
5. Add Streptavidin-HRP conjugate
- ↓
6. Add TMB substrate
- ↓
7. Measure absorbance

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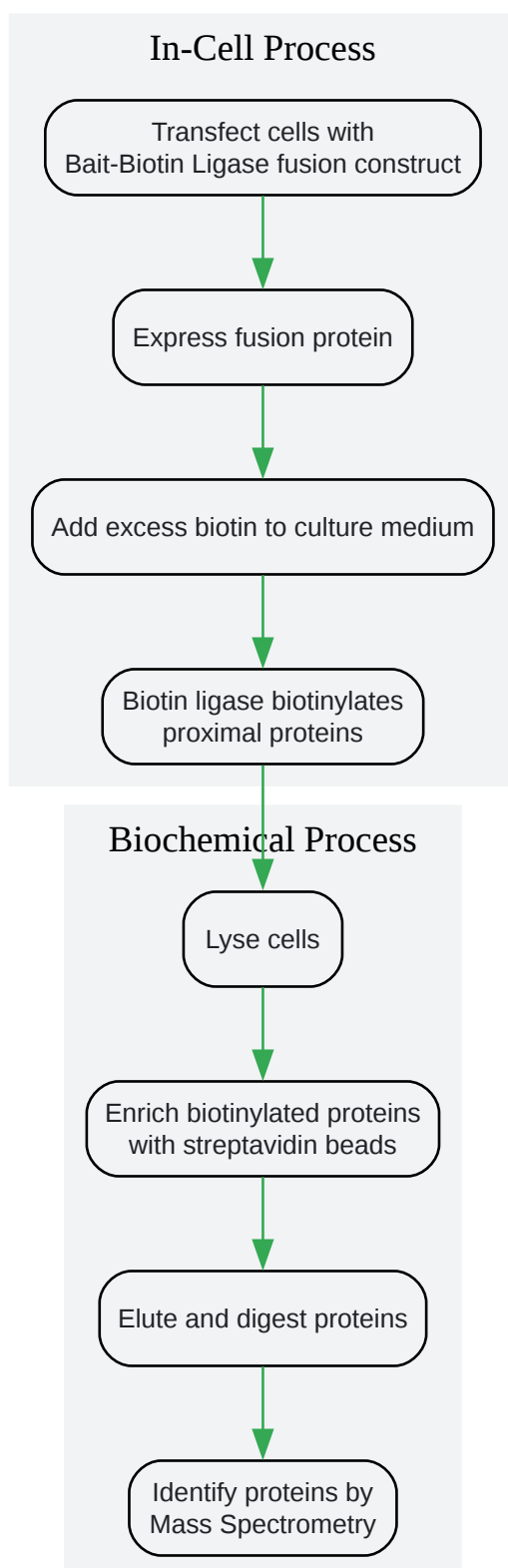
Caption: General workflow of a sandwich ELISA using a biotinylated detection antibody.

Application in Protein-Protein Interaction Studies (BioID)

Proximity-dependent biotin identification (BioID) is a powerful technique to identify proteins that are in close proximity to a protein of interest (the "bait") within a living cell.^{[12][13][14][15]} This method utilizes a promiscuous biotin ligase fused to the bait protein, which biotinylates nearby proteins. While **Biotin-DADOO TFA** is a chemical biotinylating agent, the principles of biotin detection are central to this workflow.

Logical Relationship for Protein Interaction Discovery:

The core logic of BioID involves expressing a fusion protein (Bait-Biotin Ligase), inducing biotinylation of proximal proteins, enriching these biotinylated proteins, and identifying them by mass spectrometry.



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Caption: Logical workflow for proximity-dependent biotin identification (BioID).

Conclusion

Biotin-DADOO TFA is a valuable reagent for researchers in various fields of life science. Its ability to introduce a biotin label with a spacer arm facilitates numerous applications, from immunoassays to advanced proteomics. Adherence to proper safety and handling procedures is crucial. The provided protocols and workflows serve as a guide for the effective implementation of this reagent in experimental designs.

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